

AG3.0 Monoclonal Antibody: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AG3.0

Cat. No.: B12389259

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An In-depth Guide to the Sourcing, Application, and Performance of the **AG3.0** Monoclonal Antibody for HIV Research.

The **AG3.0** monoclonal antibody is a critical reagent for researchers studying Human Immunodeficiency Virus (HIV) and other primate lentiviruses. This mouse IgG1 antibody is renowned for its broad cross-reactivity, targeting a highly conserved epitope on the viral capsid protein p24. This guide provides comprehensive technical information for scientists and drug development professionals on its sourcing, availability, experimental applications, and performance characteristics.

Antibody Characteristics and Specificity

The **AG3.0** clone was developed by immunizing mice with whole inactivated Simian Immunodeficiency Virus (SIVagmTYO-1). It exhibits broad reactivity, recognizing the Gag capsid protein (p24-27) and its precursors (p38, p55, and p150) across multiple primate lentivirus lineages, including HIV-1, HIV-2, SIVmac, and SIVagm.[1][2]

The antibody's specificity is directed towards a conserved 7-amino acid sequence, SPRTLNA, located in the N-terminal portion of the capsid protein. This wide-ranging reactivity makes it an invaluable tool for comparative virology and diagnostics.

Sourcing and Availability

The **AG3.0** monoclonal antibody and its producing hybridoma cells are accessible to the research community through both commercial and non-profit channels.

Supplier	Catalog Number	Product Name	Format
Creative Biolabs	MRO-961CQ	Mouse Anti-HIV-1 p24 Recombinant Antibody (clone AG3.0)	Fab Fragment, scFv Fragment
NIH HIV Reagent Program	4121	Anti-HIV-1 p24 Monoclonal (AG3.0)	Purified IgG

Performance and Quantitative Data

The **AG3.0** antibody has been characterized using various analytical methods, providing key quantitative data for experimental design.

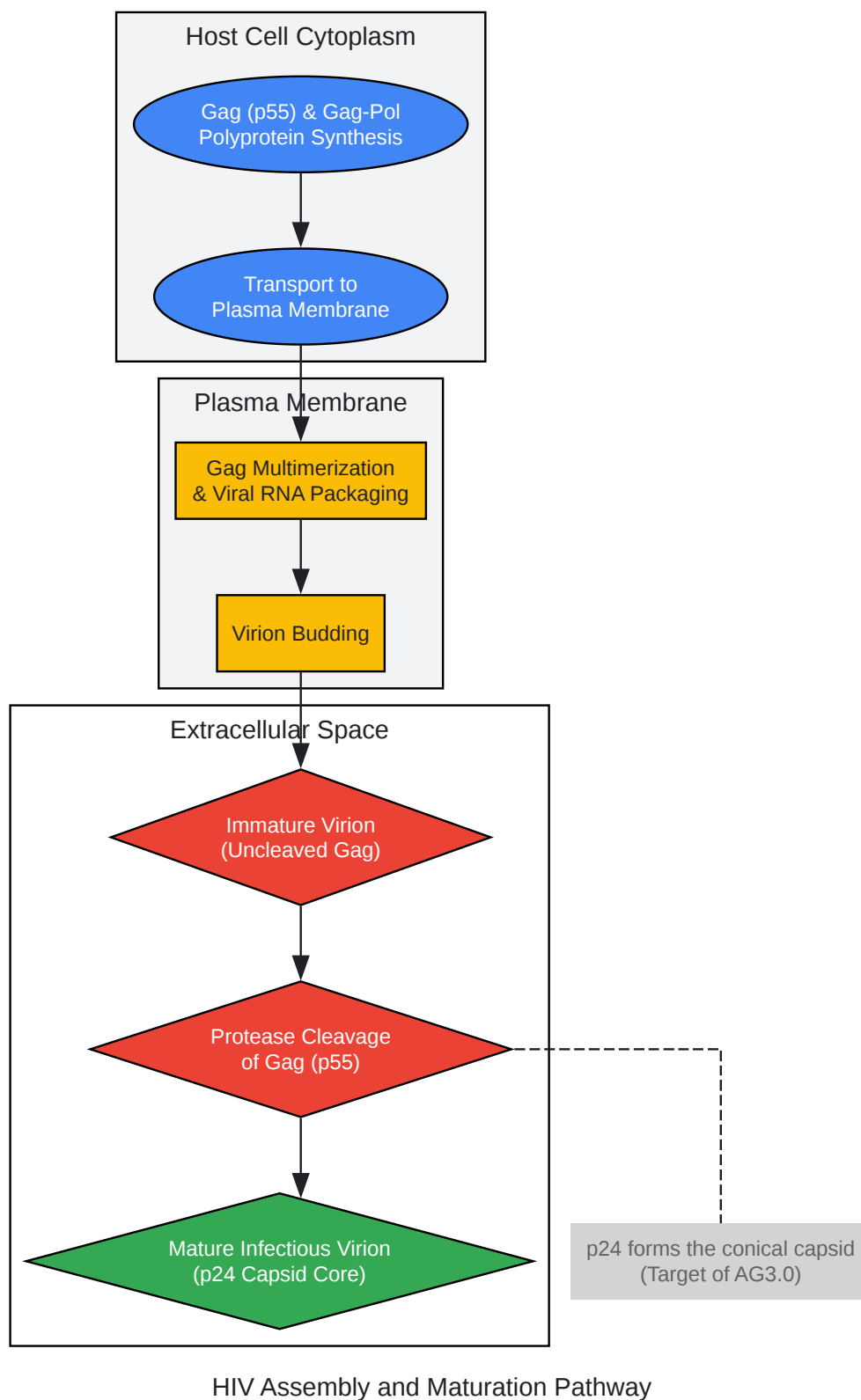
Parameter	Value	Method	Source
Purity	>95%	SDS-PAGE	[1]
Binding Affinity (Kd)	3.7 nM (to SIVagmVer Gag)	Surface Plasmon Resonance (SPR)	
20 nM (to SIVmac Gag)	Surface Plasmon Resonance (SPR)	[2]	
35 nM (to SIVagmSab Gag)	Surface Plasmon Resonance (SPR)	[2]	
Antigen Capture Assay LoD	100 pg/mL (HIV-1 Gag p24)	In-house ELISA	[2]

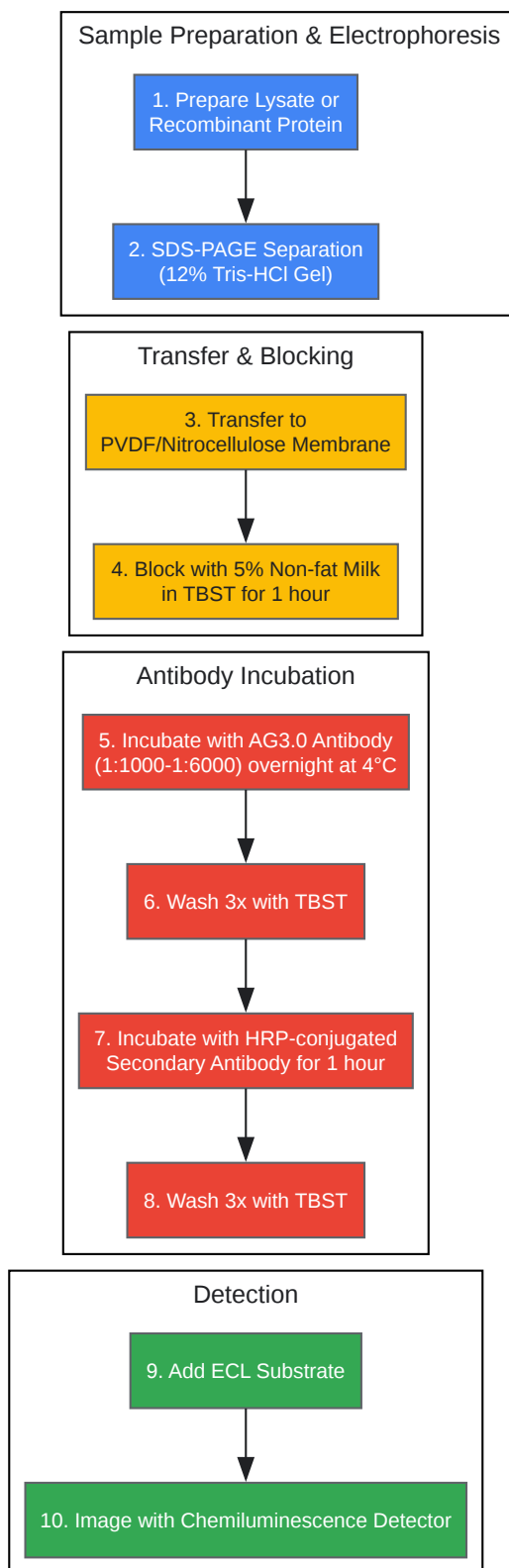
The Role of p24 in HIV Assembly and Maturation

The target of the **AG3.0** antibody, the p24 capsid protein, is a fundamental component of the HIV virion. It is derived from the cleavage of the Gag polyprotein precursor (p55) by the viral protease. This process, known as maturation, is the final step in the viral life cycle and is essential for producing an infectious particle. The p24 proteins self-assemble to form the

conical capsid core, which encapsulates the viral RNA genome and key enzymes like reverse transcriptase and integrase.

The following diagram illustrates the late stages of the HIV life cycle, highlighting the critical role of Gag processing and p24 capsid formation.





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References

- 1. HIV-1 Assembly, Budding, and Maturation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. HIV-1 assembly, release and maturation - PMC [pmc.ncbi.nlm.nih.gov]
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